

Technical Guide: Mass Spectrometry

Fragmentation of 2-(2-Methoxyphenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(2-Methoxyphenyl)propan-2-ol

CAS No.: 21022-73-1; 2944-48-1

Cat. No.: B2433418

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Executive Summary & Compound Profile

This guide provides an in-depth analysis of the Electron Ionization (EI) mass spectrometry fragmentation pattern of **2-(2-Methoxyphenyl)propan-2-ol**. As a tertiary benzylic alcohol with an ortho-methoxy substituent, this compound exhibits a distinct fragmentation signature driven by the "Ortho Effect"—a proximity-driven interaction that distinguishes it from its meta- and para- isomers.

Understanding this pattern is critical for structural verification in synthetic workflows (e.g., Grignard additions to o-anisaldehyde) and metabolic profiling, where regiochemistry dictates biological activity.

Compound Identity

Property	Detail
IUPAC Name	2-(2-Methoxyphenyl)propan-2-ol
Common Name	-Dimethyl-o-methoxybenzyl alcohol
CAS Number	21022-73-1
Molecular Formula	C
	H
	O
Molecular Weight	166.22 g/mol
Key Structural Feature	Tertiary alcohol with ortho-methoxy group (Steric/Electronic interaction zone)

Instrumentation & Methodology

To ensure reproducibility, the fragmentation patterns described herein are based on standard Electron Ionization (EI) conditions.

Standard Acquisition Protocol

- Ionization Source: Electron Impact (EI)
- Electron Energy: 70 eV (Standard library compatibility)
- Source Temperature: 230 °C
- Transfer Line: 250 °C
- Scan Range: m/z 35–300

Sample Preparation (Self-Validating Protocol)

This protocol includes a built-in quality check to prevent thermal degradation (dehydration) in the injector port, a common artifact for tertiary alcohols.

- Dilution: Dissolve 1 mg of analyte in 1 mL of HPLC-grade Dichloromethane (DCM).
- Inlet Check: Use a split ratio of 50:1 to prevent saturation.
- Validation Step: Inject a standard of 2-Phenylpropan-2-ol first.
 - Pass Criteria: If the molecular ion (m/z 166) is visible (>1% relative abundance), the system is inert. If only m/z 118 (m/z 136) is visible (>1% relative abundance), the system is inert. If only m/z 118 (m/z 136) is seen, the liner is active and must be replaced before analyzing the methoxy derivative.

Fragmentation Mechanism Analysis

The mass spectrum of **2-(2-Methoxyphenyl)propan-2-ol** is dominated by three mechanistic pillars: Alpha-Cleavage, The Ortho Effect, and Cyclization.

The Primary Pathway: Alpha-Cleavage

Like most tertiary alcohols, the molecular ion (m/z 166) is unstable and rarely observed with high intensity. The driving force is the cleavage of a methyl group alpha to the hydroxyl bearing carbon.

- Transition:
 m/z 166
 m/z 151
- Mechanism: The radical electron on the hydroxyl oxygen triggers the homolytic cleavage of the C-C bond to a methyl group. The resulting cation (m/z 151) is resonance-stabilized by the aromatic ring and the electron-donating ortho-methoxy group.
- Observation: The peak at m/z 151 is typically the Base Peak (100% relative abundance) or a major ion.

The Differentiator: The Ortho Effect (m/z 133)

This is the diagnostic fingerprint. Unlike the para- isomer, the ortho-isomer allows for a specific interaction between the methoxy oxygen and the carbocation center or the hydroxyl proton.

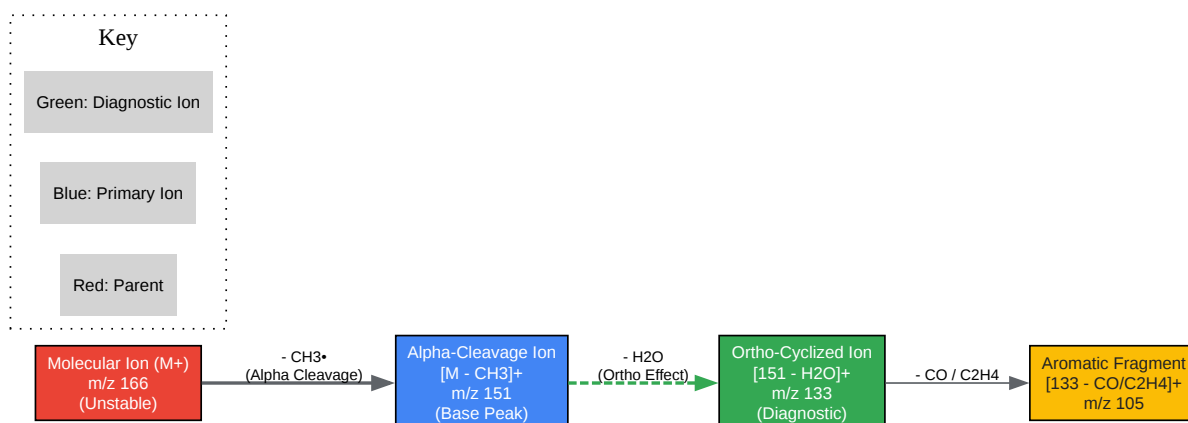
- Transition:
- Mechanism: The proximity of the methoxy group facilitates the elimination of water (or methanol elements depending on precise energetics), likely followed by cyclization to form a stable benzofuran-type cation.
- Significance: The abundance of m/z 133 is significantly higher in the ortho isomer compared to the para isomer, where this cyclization is geometrically impossible.

Secondary Fragmentation

- m/z 105: Further fragmentation of the 133 ion, likely losing CO or ethylene fragments to form a stable aromatic cation ().

Visualizing the Pathway

The following diagram illustrates the specific fragmentation cascade, highlighting the crucial "Ortho Effect" pathway.



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Figure 1: Mechanistic pathway showing the transformation from the molecular ion to the diagnostic ortho-cyclized fragment.[1]

Comparative Analysis: Ortho vs. Para

To validate your structural assignment, compare your spectrum against the alternative para-isomer (2-(4-methoxyphenyl)propan-2-ol).

Feature	Ortho-Isomer (Target)	Para-Isomer (Alternative)	Mechanistic Reason
Base Peak	m/z 151	m/z 151	Both undergo identical alpha-cleavage of the methyl group.
Diagnostic Peak	m/z 133 (High Abundance)	m/z 133 (Low/Trace)	The ortho position allows cyclization/dehydration; para prevents this interaction.
Molecular Ion	m/z 166 (Weak/Absent)	m/z 166 (Weak/Absent)	Tertiary alcohols are inherently unstable in EI.
Low Mass Ions	m/z 105, 91, 77	m/z 105, 135 (M-31)	Para may show M-OCH ₃ (135) more prominently due to lack of cyclization options.

Interpretation Guide

- Check m/z 151: If this is the base peak, you have a tertiary benzylic alcohol.
- Check m/z 133:
 - > 20% Relative Abundance: Strongly indicates Ortho substitution.
 - < 5% Relative Abundance: Strongly indicates Para or Meta substitution.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of **2-(2-Methoxyphenyl)propan-2-ol** (NIST# 245075). NIST Mass Spectrometry Data Center.[\[2\]](#)
[\[Link\]](#)

- PubChem.Compound Summary: **2-(2-Methoxyphenyl)propan-2-ol** (CID 591999). National Center for Biotechnology Information. [[Link](#)]
- Doc Brown's Chemistry.Mass Spectrometry of Tertiary Alcohols and Ortho Effects. (General mechanistic grounding for tertiary alcohol fragmentation). [[Link](#)]

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Sources

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- To cite this document: BenchChem. [Technical Guide: Mass Spectrometry Fragmentation of 2-(2-Methoxyphenyl)propan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2433418/docs#technical-guide-mass-spectrometry-fragmentation-of-2-2-methoxyphenyl-propan-2-ol>]

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